

KI696 not inducing expected gene expression

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Compound of Interest

Compound Name: *KI696*

Cat. No.: *B15606454*

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Technical Support Center: KI696

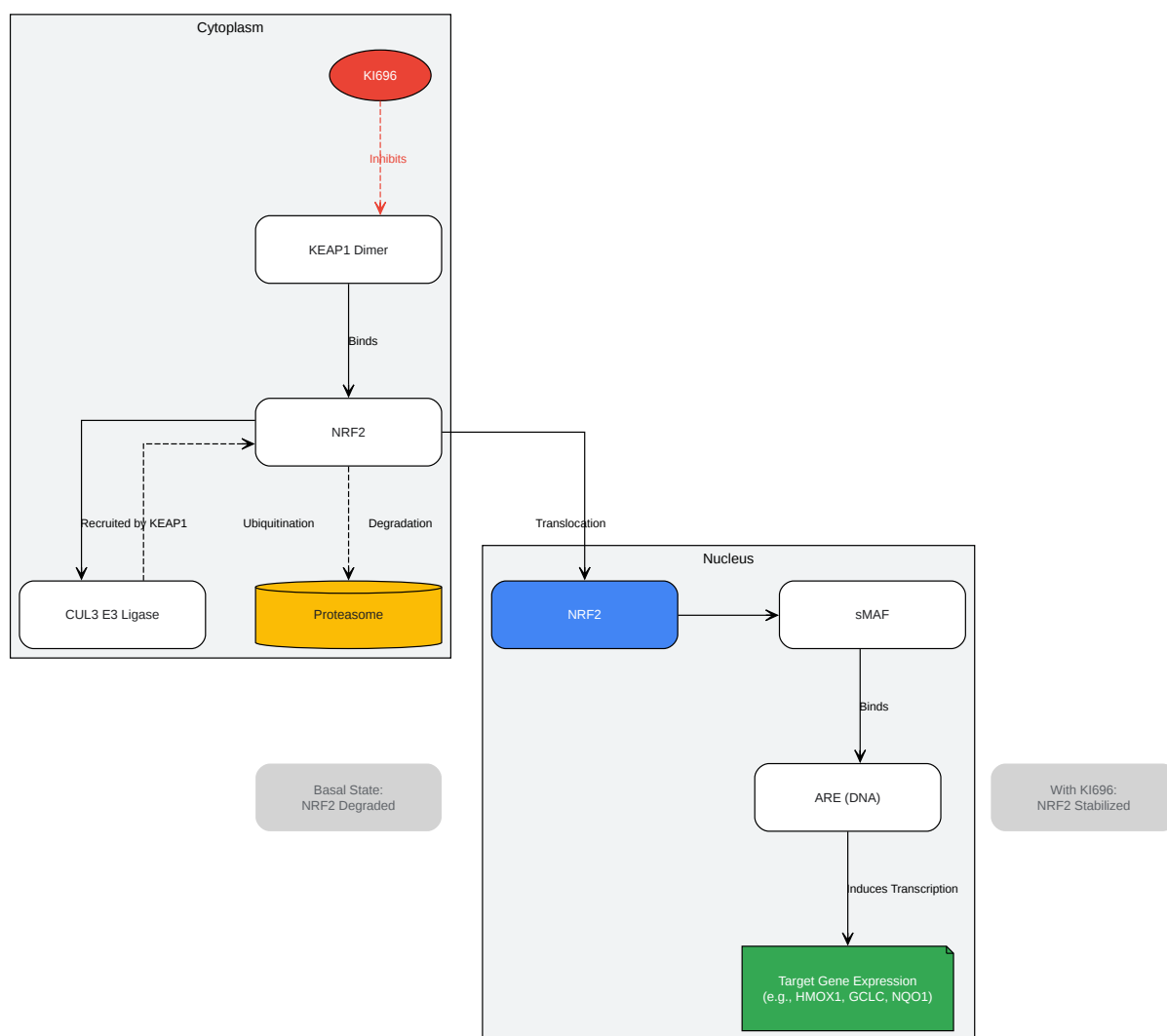
Welcome to the technical support center for **KI696**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues encountered during experiments with **KI696**, particularly when the expected gene expression is not observed.

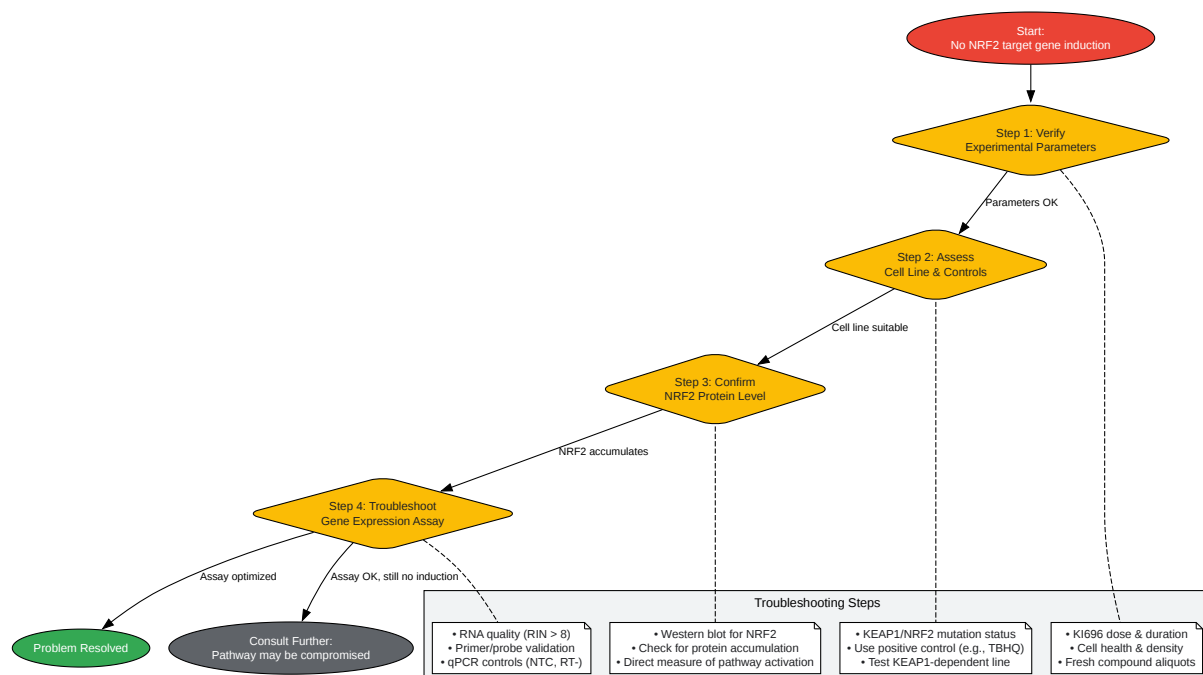
Frequently Asked Questions (FAQs)

Q1: What is **KI696** and what is its mechanism of action?

A1: **KI696** is a potent and selective small-molecule inhibitor of the Kelch-like ECH-associated protein 1 (KEAP1).[1] Under normal conditions, KEAP1 targets the transcription factor NRF2 (Nuclear factor erythroid 2-related factor 2) for ubiquitination and subsequent degradation by the proteasome, keeping its intracellular levels low.[2][3] **KI696** works by disrupting the interaction between KEAP1 and NRF2.[4] This inhibition prevents NRF2 degradation, leading to its accumulation, stabilization, and translocation into the nucleus.[2][5]

Once in the nucleus, NRF2 forms a heterodimer with small Maf proteins (sMAFs) and binds to specific DNA sequences called Antioxidant Response Elements (AREs) located in the promoter regions of its target genes.[2][6] This binding initiates the transcription of a wide array of over 500 cytoprotective genes.[2]





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